

"structural analysis of 2-Pro-7-phe-9-trp-substance P"

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Compound of Interest

Compound Name: 2-Pro-7-phe-9-trp-substance P

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An In-Depth Technical Guide to the Structural Analysis of [D-Pro2, D-Phe7, D-Trp9]-Substance P

Executive Summary

This technical guide provides a comprehensive framework for the structural elucidation of [D-Pro2, D-Phe7, D-Trp9]-Substance P, a critical analogue of the neuropeptide Substance P (SP). As a molecule with complex partial agonist/antagonist activity, understanding its three-dimensional conformation is paramount for the rational design of novel therapeutics targeting the Neurokinin-1 (NK1) receptor. This document is intended for researchers, medicinal chemists, and structural biologists in the field of drug development. We will detail an integrated, multi-platform approach, explaining not only the protocols but the causal logic behind each experimental choice. The guide covers primary structure verification by mass spectrometry, solution-state conformational analysis via Nuclear Magnetic Resonance (NMR) spectroscopy, solid-state structure determination through X-ray crystallography, and the exploration of dynamic behavior using molecular dynamics (MD) simulations. By synthesizing the data from these orthogonal techniques, we aim to build a robust structure-activity relationship (SAR) model, providing actionable insights for the development of next-generation NK1R modulators.

Chapter 1: Introduction to Substance P and the Neurokinin-1 Receptor System

The Tachykinin Family: Substance P (SP) as a Prototypical Neuropeptide

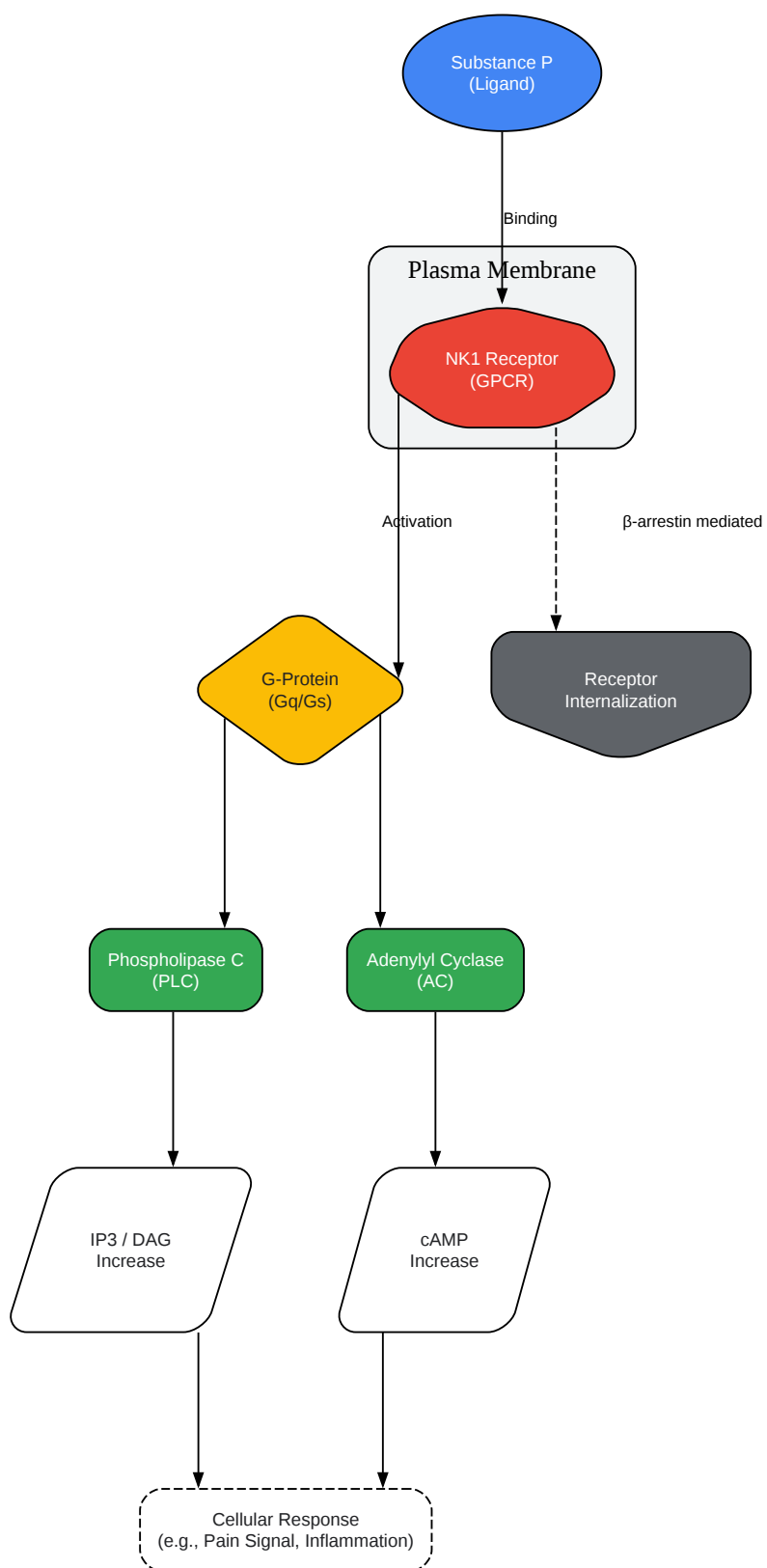
Substance P (SP) is an undecapeptide (a peptide with 11 amino acids) and a prominent member of the tachykinin family of neuropeptides.[1] Its primary amino acid sequence is Arg-Pro-Lys-Pro-Gln-Gln-Phe-Phe-Gly-Leu-Met-NH₂. [1] Functioning as a neurotransmitter and neuromodulator, SP is widely expressed in both the central and peripheral nervous systems, as well as by immune cells.[2] It plays a crucial role in a multitude of physiological and pathophysiological processes, including pain perception, neurogenic inflammation, vasodilation, and mood regulation.[1][2][3][4]

The Neurokinin-1 Receptor (NK1R): A Key GPCR Target

The biological effects of Substance P are primarily mediated through its high-affinity binding to the Neurokinin-1 receptor (NK1R), a member of the G protein-coupled receptor (GPCR) superfamily.[2][3] NK1Rs are expressed on various cell types, including neurons, endothelial cells, immune cells, and fibroblasts.[2] The interaction between SP and the NK1R is a critical signaling event, making the receptor a highly attractive target for therapeutic intervention in diseases ranging from chemotherapy-induced emesis to depression and chronic inflammatory conditions.[5][6][7]

SP-NK1R Signaling and Physiological Roles

Upon binding of SP to the NK1R, the receptor undergoes a conformational change, triggering downstream intracellular signaling cascades. This activation stimulates second messengers like inositol trisphosphate/diacylglycerol (IP₃/DAG) and cyclic adenosine monophosphate (cAMP) in a cell-dependent manner.[2] Following activation, the SP-NK1R complex is rapidly internalized in a clathrin-dependent process, after which it is either degraded or recycled back to the cell membrane.[2][8] This dynamic process is crucial for regulating the duration and intensity of the signal.



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Caption: Simplified SP-NK1R signaling pathway.

Rationale for Developing SP Analogues: The Case of [D-Pro2, D-Phe7, D-Trp9]-SP

While native SP is a potent agonist, its therapeutic utility is limited by poor metabolic stability. The development of SP analogues aims to create molecules with improved pharmacokinetic profiles and tailored biological activities (i.e., potent antagonists or selective agonists). The substitution with D-amino acids, as in [D-Pro2, D-Phe7, D-Trp9]-SP, is a common strategy to increase resistance to enzymatic degradation and to rigidly constrain the peptide backbone, which can drastically alter receptor interaction. Studies have shown that [D-Pro2, D-Phe7, D-Trp9]-SP exhibits complex pharmacology, acting as a partial agonist or antagonist depending on the specific tissue and signaling pathway being measured.^{[9][10]} This dual activity makes its structural analysis particularly compelling, as a detailed understanding of its conformation is essential to decipher the molecular basis of its function and to guide the design of more specific drug candidates.

Chapter 2: Foundational Characterization of [D-Pro2, D-Phe7, D-Trp9]-SP

Synthesis and Purification

The peptide is typically synthesized using solid-phase peptide synthesis (SPPS) methodology.^[11] Following cleavage from the resin and deprotection, the crude peptide is purified to >95% homogeneity using reverse-phase high-performance liquid chromatography (RP-HPLC). The purity and identity of the final product must be rigorously confirmed before proceeding with structural studies.

Primary Structure Verification: High-Resolution Mass Spectrometry

Causality: Before investing in complex 3D structural analysis, it is imperative to confirm that the peptide has the correct primary structure—the correct amino acid sequence and molecular weight. Electrospray Ionization Mass Spectrometry (ESI-MS) is an ideal technique for this purpose due to its high accuracy and sensitivity for peptides.^[12]

- **Sample Preparation:** Dissolve 10-20 µg of the lyophilized peptide in 1 mL of a 50:50 (v/v) solution of acetonitrile and deionized water containing 0.1% formic acid. The acid helps to

protonate the peptide, making it suitable for positive-ion mode ESI.

- **Instrument Setup:** Calibrate a high-resolution mass spectrometer (e.g., a Q-TOF or Orbitrap) according to the manufacturer's instructions. Set the instrument to positive ion mode.
- **Data Acquisition:** Infuse the sample directly into the ESI source at a flow rate of 5-10 $\mu\text{L}/\text{min}$. Acquire spectra over a mass-to-charge (m/z) range of approximately 400-2000.
- **Data Analysis (Self-Validation):**
 - The raw spectrum will show a series of peaks, each corresponding to the peptide with a different number of protons attached (e.g., $[M+2H]^2+$, $[M+3H]^3+$).
 - Use the instrument's deconvolution software to calculate the neutral molecular weight (M) of the peptide from this charge state envelope.
 - **Validation Check:** Compare the experimentally determined mass to the theoretical mass calculated from the amino acid sequence (Arg-DPro-Lys-Pro-Gln-Gln-DPhe-Phe-DTrp-Gly-Leu-Met-NH₂). The observed mass should be within 5 ppm of the theoretical mass for the result to be considered valid.

Chapter 3: Elucidating the Solution Structure via NMR Spectroscopy

The Principle of NMR for Peptide Structural Analysis

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful, non-destructive technique for determining the three-dimensional structure and dynamics of molecules in solution.^[13] For peptides, NMR can reveal information about secondary structure (helices, turns, extended strands) and the spatial proximity of specific protons, which is used to build a 3D model.^[14]

Causality of Experimental Choices: 1D vs. 2D NMR

A simple 1D ^1H NMR spectrum of a peptide is typically too complex, with severe signal overlap. Therefore, two-dimensional (2D) NMR experiments are essential.

- **TOCSY (Total Correlation Spectroscopy):** Identifies all protons within a single amino acid's spin system. This is the primary tool for assigning resonances to specific residues.

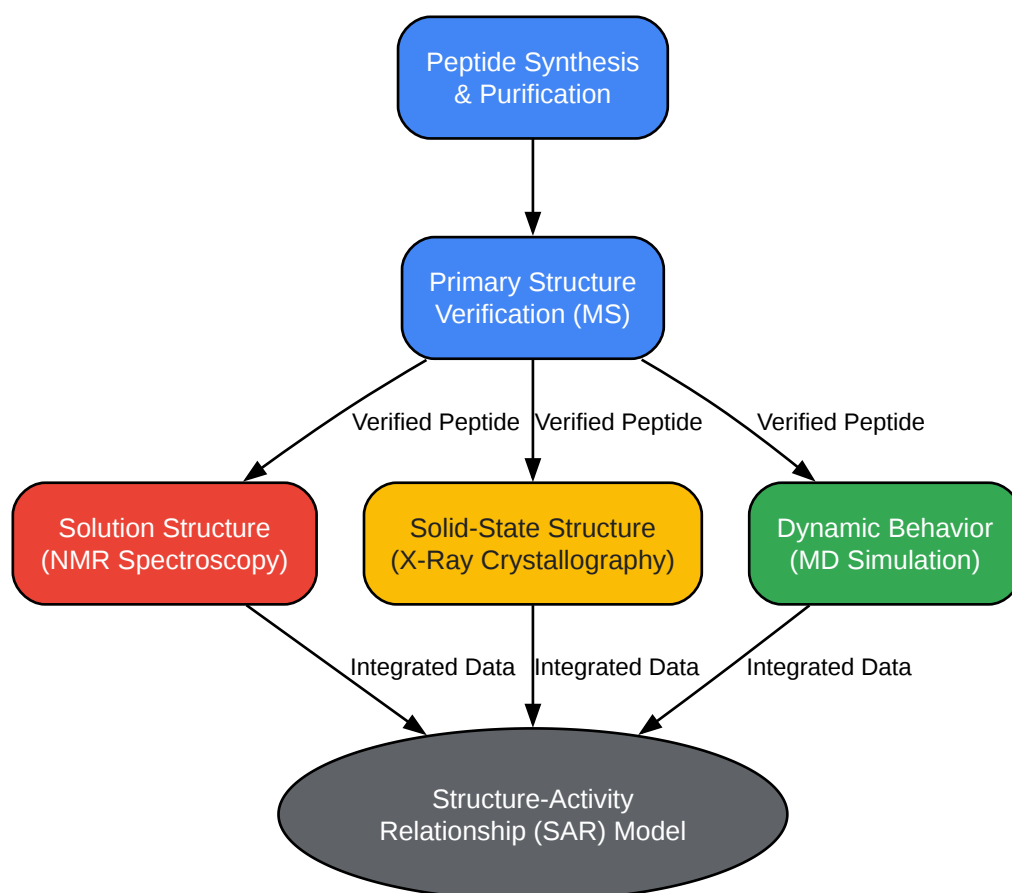
- NOESY (Nuclear Overhauser Effect Spectroscopy): Detects protons that are close in space ($< 5\text{-}6\text{ \AA}$), regardless of whether they are close in the primary sequence.[\[13\]](#) These through-space correlations are the fundamental constraints used for 3D structure calculation.
- Sample Preparation: Dissolve $\sim 1\text{-}2\text{ mg}$ of the peptide in $500\text{ }\mu\text{L}$ of a suitable solvent (e.g., 90% $\text{H}_2\text{O}/10\%$ D_2O or a membrane-mimicking solvent like dodecylphosphocholine (DPC) micelles) in a 5 mm NMR tube. The choice of solvent is critical, as peptide conformation is often environment-dependent.[\[15\]](#)
- Spectrometer Setup: Use a high-field NMR spectrometer ($\geq 600\text{ MHz}$) equipped with a cryoprobe for optimal sensitivity and resolution.[\[13\]](#) Tune and match the probe and shim the magnetic field to achieve high homogeneity.
- Data Acquisition:
 - Acquire a series of 2D spectra at a constant temperature (e.g., 298 K).
 - TOCSY: Use a mixing time of $\sim 60\text{-}80\text{ ms}$ to allow magnetization transfer throughout the amino acid side chains.
 - NOESY: Use a mixing time of $\sim 150\text{-}250\text{ ms}$ to observe cross-peaks between spatially proximate protons.
- Data Processing and Resonance Assignment:
 - Process the data using software like NMRPipe or TopSpin. This involves Fourier transformation, phase correction, and baseline correction.
 - Using software like CARRA or SPARKY, assign the proton resonances. Start by identifying unique spin systems in the TOCSY spectrum (e.g., Gly, Ala, Val) and then use sequential NOEs (between the amide proton of residue i and the alpha proton of residue $i-1$) in the NOESY spectrum to "walk" along the peptide backbone.
- Structure Calculation (Self-Validation):
 - Integrate the NOESY cross-peaks and convert their volumes into upper-limit distance restraints.

- Use a structure calculation program (e.g., CYANA, XPLOR-NIH) to generate an ensemble of 3D structures that satisfy these distance restraints.
- Validation Check: A high-quality structure ensemble will have low RMSD (Root Mean Square Deviation) among the structures in well-defined regions and very few NOE violations. This internal consistency validates the final structural model.

Chapter 4: High-Resolution Solid-State Structure via X-Ray Crystallography

The Power and Pitfalls of Crystallizing Neuropeptides

X-ray crystallography provides an atomic-resolution snapshot of a molecule's structure in a crystalline lattice.^{[16][17]} It is the gold standard for visualizing precise side-chain orientations and intermolecular contacts.^[18] However, the primary challenge for flexible molecules like neuropeptides is inducing them to form well-ordered crystals suitable for diffraction.^{[19][20]}



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Caption: Integrated workflow for peptide structural analysis.

- **Peptide Concentration:** Prepare a highly concentrated, pure solution of the peptide (e.g., 10-20 mg/mL) in a minimal buffer (e.g., 10 mM Tris, pH 7.5).
- **Screening:** Use commercial crystallization screens (e.g., PEG/Ion, SaltRx) to rapidly test hundreds of different chemical conditions. The vapor diffusion method (hanging or sitting drop) is most common.
 - **Hanging Drop Setup:** Mix 1 μ L of the peptide solution with 1 μ L of the reservoir solution on a siliconized coverslip. Invert the coverslip and seal it over the reservoir well (containing 500 μ L of the reservoir solution).
- **Optimization:** If initial screens yield microcrystals or precipitate, systematically vary the concentrations of the precipitant, buffer pH, and additives around the promising "hit" conditions to grow larger, single, diffraction-quality crystals.
- **Crystal Harvesting and Cryo-protection (Self-Validation):**
 - Carefully pick a suitable crystal from the drop using a nylon loop.
 - Briefly soak the crystal in a cryoprotectant solution (typically the reservoir solution supplemented with 20-30% glycerol or ethylene glycol) to prevent ice crystal formation during flash-cooling.
 - Flash-cool the crystal by plunging it into liquid nitrogen.
 - **Validation Check:** A successfully cryo-protected crystal will appear clear and will not have frost when viewed under a microscope. This is crucial for collecting high-quality diffraction data.

Data Collection and Structure Solution

Diffraction data are collected at a synchrotron X-ray source. The resulting diffraction pattern is used to calculate an electron density map, into which the peptide sequence is built and refined to generate the final atomic model.^[16]

Chapter 5: Probing Conformational Dynamics with Molecular Dynamics (MD) Simulations

Rationale: Bridging the Gap Between Static Structures and Dynamic Behavior

While NMR and crystallography provide structural information, they are either time-averaged or static. MD simulations offer a computational method to study the movement of every atom in the peptide over time, revealing its conformational flexibility, solvent interactions, and stable energetic states.^{[21][22][23]}

- **System Setup:**
 - Start with an initial conformation of the peptide (e.g., from NMR or an extended structure).
 - Place the peptide in a simulation box of a defined shape (e.g., cubic, dodecahedron).
 - Solvate the box with a pre-equilibrated water model (e.g., TIP3P) and add counter-ions to neutralize the system's charge.
- **Energy Minimization:** Perform an energy minimization of the entire system to remove any steric clashes or unfavorable geometries created during the setup.
- **Equilibration:**
 - Gradually heat the system to the target temperature (e.g., 300 K) while restraining the peptide atoms, allowing the solvent to equilibrate around it (NVT ensemble).
 - Run a subsequent simulation at constant pressure and temperature (NPT ensemble) to ensure the correct density, again with restraints on the peptide that are gradually released.
- **Production Run (Self-Validation):**
 - Run the simulation for a long duration (e.g., 500-1000 ns) without any restraints. Save the atomic coordinates (the trajectory) at regular intervals (e.g., every 10 ps).

- Validation Check: Monitor system properties like temperature, pressure, and potential energy throughout the run. These values should remain stable around their target averages, indicating a well-equilibrated and stable simulation. The Root Mean Square Deviation (RMSD) of the peptide backbone from the initial structure should also reach a plateau.

Analysis of MD Trajectories

Analysis of the trajectory provides quantitative data on the peptide's dynamic behavior.

- RMSD: Measures the deviation of the peptide structure over time, indicating conformational stability.
- Radius of Gyration (Rg): Measures the compactness of the peptide.
- Secondary Structure Analysis: Programs like DSSP can be used to monitor the formation and breaking of secondary structural elements (e.g., turns, helices) throughout the simulation.
- Cluster Analysis: Groups similar conformations together to identify the most predominant structural states.

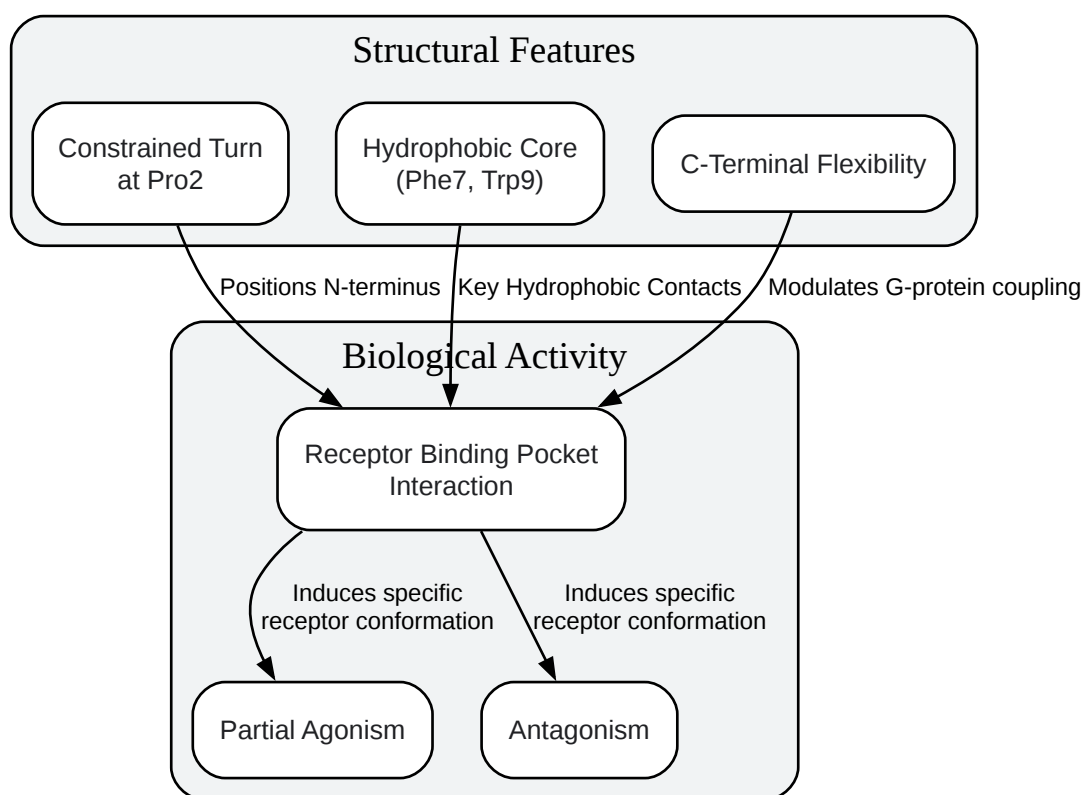
Parameter	NMR Spectroscopy	X-Ray Crystallography	MD Simulation
State	Solution (dynamic average)	Solid (static)	In Silico (dynamic)
Resolution	Medium (~2 Å)	High (Atomic, <1.5 Å)	Atomic (model-dependent)
Key Output	Ensemble of conformations	Single, high-res structure	Trajectory of motion
Primary Strength	Characterizes native-like states	Precise atomic coordinates	Explores conformational space
Primary Limitation	Size-limited, lower resolution	Requires crystals, non-native env.	Computationally intensive

Table 1: Comparison of core structural biology techniques.

Chapter 6: Synthesis of Findings: The Structure-Activity Relationship (SAR)

Integrating Data from All Techniques

The true power of this multi-faceted approach lies in the synthesis of all data. The MD simulation can be initiated from the NMR or crystal structure to explore its stability and dynamics. The solution NMR structure can be compared to the solid-state crystal structure to understand the effects of crystal packing forces versus a solvated environment.



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Caption: Logical model for the structure-activity relationship.

A Structural Hypothesis for Partial Agonist/Antagonist Activity

The substitutions at positions 2, 7, and 9 likely induce a specific, semi-rigid conformation.

- D-Pro2: Introduces a tight turn near the N-terminus, fundamentally altering its orientation compared to the more flexible N-terminus of native SP.
- D-Phe7 and D-Trp9: These bulky, hydrophobic D-amino acids likely form a stable hydrophobic cluster that is critical for receptor binding but may orient the C-terminal "message" sequence (Gly-Leu-Met-NH₂) in a way that is suboptimal for full receptor activation.

This unique conformation may allow the analogue to bind effectively to the NK1R (accounting for its potency) but fail to induce the precise conformational change in the receptor required for robust G-protein coupling and full downstream signaling. This "partial activation" state could competitively block native SP from binding (antagonism) while eliciting a weak signal of its own (partial agonism). This hypothesis can be further tested by using the derived structural models for computational docking studies with a high-quality model of the NK1R.

Chapter 7: Conclusion and Future Directions

The structural analysis of [D-Pro2, D-Phe7, D-Trp9]-Substance P requires an integrated approach combining mass spectrometry, NMR, X-ray crystallography, and MD simulations. Each technique provides a unique and vital piece of the puzzle. The resulting high-resolution structural and dynamic information is not merely an academic exercise; it is the foundation for understanding its complex pharmacology and provides a validated blueprint for the rational design of superior therapeutic agents targeting the SP/NK1R system. Future work should focus on co-crystallization of this analogue with the NK1R or using advanced spectroscopic techniques like solid-state NMR to probe the structure of the peptide bound to the receptor in a native-like membrane environment.

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